

# Technical Procurement Guide: Research-Grade Cyclohexanecarboxaldehyde

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## Compound of Interest

Compound Name: Cyclohexanecarboxaldehyde

CAS No.: 2043-61-0

Cat. No.: B041370

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CAS: 2043-61-0 | Formula: C<sub>7</sub>H<sub>12</sub>O | MW: 112.17 g/mol [1][2][3]

## Executive Summary

**Cyclohexanecarboxaldehyde** is a critical aliphatic aldehyde building block used extensively in the synthesis of pharmaceuticals, agrochemicals, and functionalized polymers.[1][4] However, its utility is frequently compromised by its inherent instability; it rapidly oxidizes to cyclohexanecarboxylic acid upon exposure to air.[3]

This guide details the procurement, validation, and handling of research-grade **Cyclohexanecarboxaldehyde**. It moves beyond simple vendor lists to establish a self-validating procurement workflow, ensuring that the reagent entering your reaction flask meets the rigorous stoichiometry required for high-precision organic synthesis.[3]

## Part 1: Technical Specifications & Grading

To ensure reproducibility in sensitive reactions (e.g., asymmetric additions, Wittig olefination), "Research-Grade" must be defined by specific impurity limits, not just nominal purity.

### The "Research-Grade" Standard

Parameter	Specification	Rationale
Purity (GC)	≥ 97.0%	Lower purity often indicates significant oligomerization or oxidation.[3]
Appearance	Colorless to Pale Yellow Liquid	Dark yellow or pink coloration indicates advanced oxidation or polymerization.[3]
Acid Content	< 1.0%	Cyclohexanecarboxylic acid (oxidation byproduct) can quench basic catalysts (e.g., organolithiums).[3]
Water Content	< 0.5%	Critical for moisture-sensitive reactions; aldehyde hydrates can form in wet samples.[3]

#### Critical Impurity Profile:

- Cyclohexanecarboxylic Acid: The primary degradation product.[3]
- Cyclohexylmethanol: Result of disproportionation (Cannizzaro-type) if stored improperly.
- Cyclohexene: Trace starting material from synthesis (hydroformylation).[3]

## Part 2: Strategic Sourcing Landscape

Do not default to the largest catalog without verification. For this specific aldehyde, packaging integrity (inert atmosphere) is as important as the initial chemical purity.

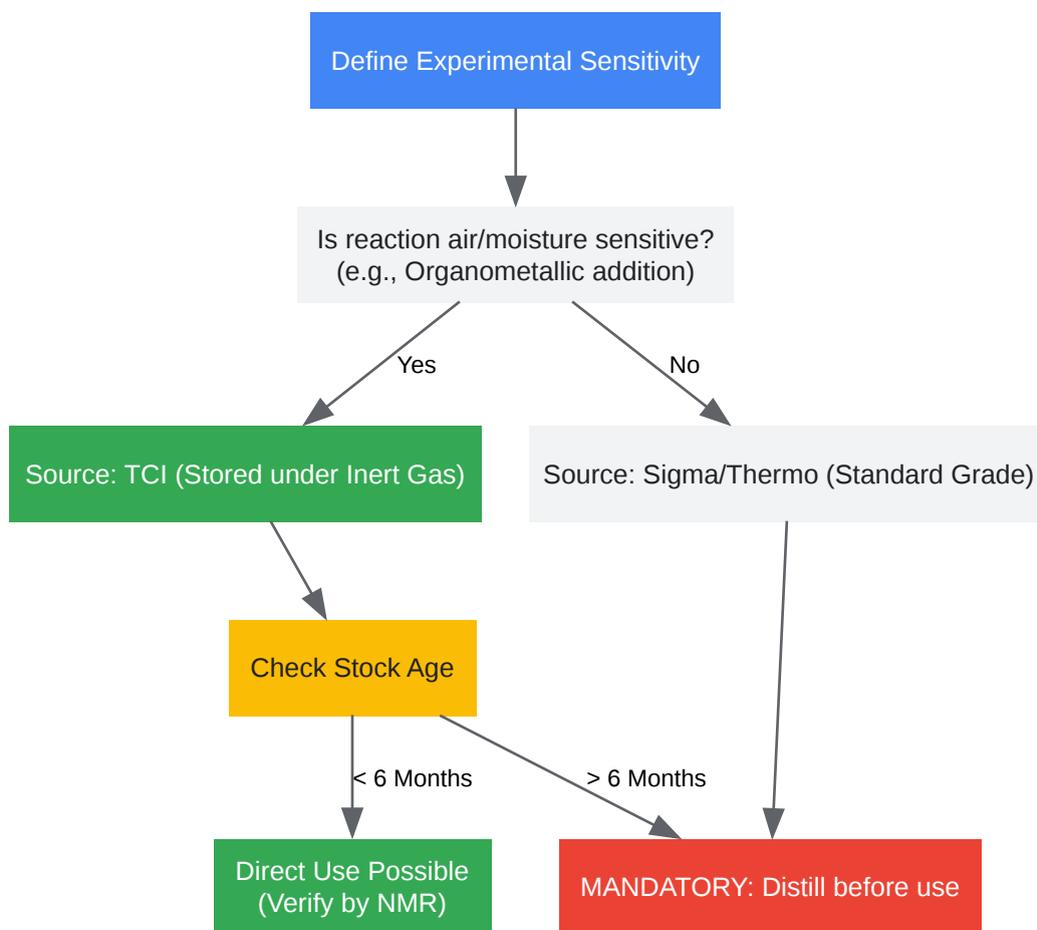
## Vendor Comparison Matrix

Data reflects standard catalog specifications for research quantities (25g - 100g).

Vendor	Product Code	Purity Guarantee	Packaging Note	Best For
TCI Chemicals	C0880	>98.0% (GC)	Stored under inert gas; Refrigerated	High-Sensitivity Screening
MilliporeSigma	108464 / 2043-61-0	≥97.0%	Standard glass; "Air Sensitive" label	General Synthesis
Thermo Scientific	B23837 / AC14867	97%	Standard packaging	Scale-up / Bulk
Chem-Impex	02621	≥96%	Standard packaging	Routine Reagent Use

## Sourcing Decision Logic

Use the following logic flow to determine the appropriate source and required pretreatment based on your experimental needs.



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Figure 1: Decision tree for sourcing and pretreatment based on reaction sensitivity.

## Part 3: Quality Assurance (The Self-Validating System)[5]

Trusting the label on an aldehyde bottle is a common cause of reaction failure.[3] Implement this Receiving Inspection Protocol immediately upon delivery.

### Visual Inspection

- Pass: Liquid is clear, colorless, or very pale yellow.[1][3][4]
- Fail: Liquid is cloudy (polymerization) or distinct pink/brown (oxidation). Action: Distill immediately.

## Chemical Verification (<sup>1</sup>H-NMR)

Run a quick <sup>1</sup>H-NMR in CDCl<sub>3</sub> to quantify the acid impurity.[3]

- Aldehyde Peak: Doublet (d) around 9.6 - 9.8 ppm.[3]
- Acid Peak: Broad singlet around 10 - 12 ppm (Cyclohexanecarboxylic acid).[3]
- Calculation: Integrate the aldehyde proton (set to 1H). If the acid proton integral > 0.01, the sample has >1% acid content.[3]

## Functional Titration (Optional)

For bulk usage where NMR is impractical, use Hydroxylamine Hydrochloride titration.[3] The reaction releases HCl, which is titrated with standardized NaOH to determine precise aldehyde content.

## Part 4: Handling & Purification Protocols

If your sourcing validation (Part 3) reveals degradation, or if your reaction is catalytic/enantioselective, you must purify the reagent.

### The "Gold Standard" Purification Protocol

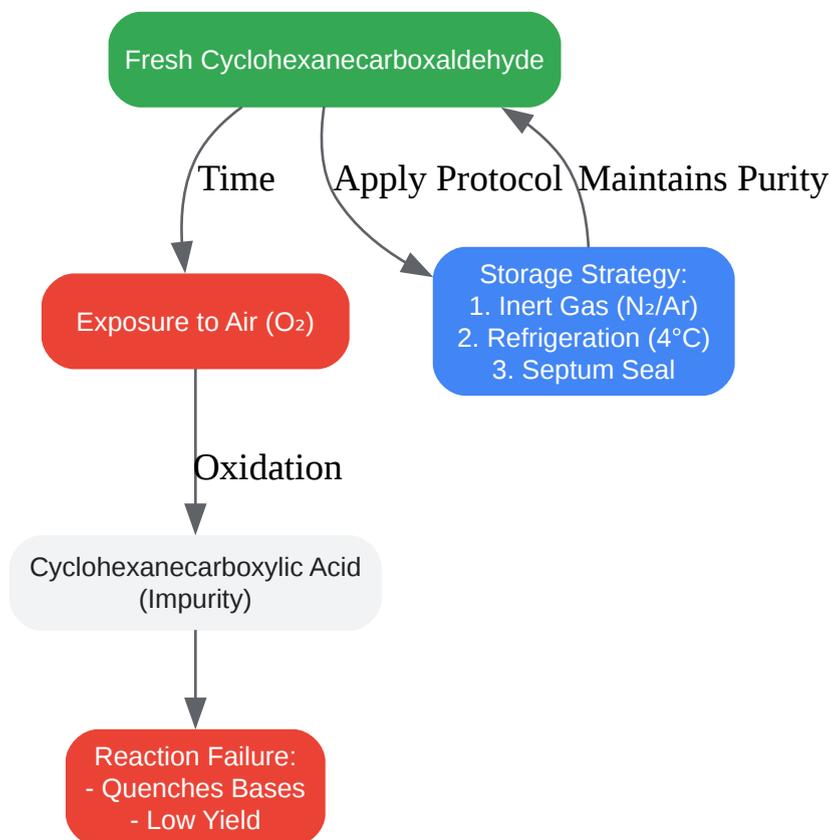
Adapted from Organic Syntheses (Vol. 82, p. 134) [1].

Objective: Remove carboxylic acid and water; store under inert atmosphere.

- Setup: Assemble a short-path distillation apparatus. Ensure all glassware is oven-dried and flushed with Nitrogen/Argon.[3]
- Additives: Add activated 4 Å Molecular Sieves to the boiling flask to trap water during heating.
- Conditions: Distill under reduced pressure.
  - Target: 78–80 °C at 20 mmHg (or ~161°C at atmospheric, though vacuum is preferred to minimize thermal decomposition).[3]

- Collection: Discard the first 5-10% (forerun) containing volatile impurities.[3] Collect the main fraction directly into a Schlenk tube or a storage flask flushed with inert gas.[3]
- Storage: Seal tightly. Store at 2–8 °C.

## Degradation & Storage Workflow



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Figure 2: The oxidation pathway and necessary intervention strategies to maintain reagent integrity.

## Part 5: Safety & Regulatory[6]

- GHS Classification: Flammable Liquid (Category 3), Skin Irritant (Category 2).[3][5]
- UN Number: UN 1989 (Aldehydes, n.o.s.).[3][6]

- Handling: Always manipulate in a fume hood. The compound has a pungent, unpleasant odor typical of lower molecular weight aldehydes.[3]

## References

- Organic Syntheses, "Catalytic Asymmetric Addition of an In-Situ Prepared Arylzinc to **Cyclohexanecarboxaldehyde**", Vol. 82, p. 134 (2005).[3]
- TCI Chemicals, "Product Specification: **Cyclohexanecarboxaldehyde** (C0880)".[3] [3]
- Thermo Scientific Chemicals, "**Cyclohexanecarboxaldehyde** Product Data".[3]
- MilliporeSigma, "**Cyclohexanecarboxaldehyde** CAS 2043-61-0". [3]
- PubChem, "**Cyclohexanecarboxaldehyde** Compound Summary".[3]

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## Sources

- 1. CAS 2043-61-0: Cyclohexanecarboxaldehyde | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. Cyclohexanecarboxaldehyde, 97% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [[fishersci.com](http://fishersci.com)]
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